

# Safeguarding Your Research: A Comprehensive Guide to Handling N-Methyl-4-nitroaniline

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## *Compound of Interest*

Compound Name: **N-Methyl-4-nitroaniline**

Cat. No.: **B087028**

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This document provides critical safety and logistical information for the handling and disposal of **N-Methyl-4-nitroaniline** (CAS No. 100-15-2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining the necessary personal protective equipment (PPE), operational protocols, and emergency responses.

## Hazard and Property Overview

**N-Methyl-4-nitroaniline** is a hazardous substance that is toxic if swallowed, inhaled, or in contact with skin.<sup>[1][2][3]</sup> It is known to cause serious eye and skin irritation and may lead to organ damage through prolonged or repeated exposure.<sup>[1][2]</sup> The substance is also harmful to aquatic life with long-lasting effects.<sup>[4]</sup>

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	152.15 g/mol	<a href="#">[2]</a>
Appearance	Amber to brownish-yellow powder or prisms with a violet reflex.	<a href="#">[1]</a> <a href="#">[5]</a>
Melting Point	149 - 154 °C (300.2 - 309.2 °F)	<a href="#">[1]</a>
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	<a href="#">[4]</a> <a href="#">[6]</a>
Vapor Density	5.25 (vs air)	
UN Number	2811	<a href="#">[2]</a>
Hazard Class	6.1 (Poison)	<a href="#">[5]</a>

#### GHS Hazard Statements

- H301: Toxic if swallowed[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H311: Toxic in contact with skin[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H331: Toxic if inhaled[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H373: May cause damage to organs through prolonged or repeated exposure[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H412: Harmful to aquatic life with long lasting effects[\[4\]](#)

## Operational and Disposal Plans: A Step-by-Step Guide

Adherence to the following protocols is mandatory to ensure a safe laboratory environment when working with **N-Methyl-4-nitroaniline**.

## Personal Protective Equipment (PPE) Protocol

All personnel must don the following PPE before entering an area where **N-Methyl-4-nitroaniline** is handled:

- Eye and Face Protection: Wear tightly fitting safety goggles that conform to EN166 (EU) or NIOSH (US) standards.[\[4\]](#) A face shield should also be used for added protection.[\[2\]](#)
- Skin Protection:
  - Gloves: Handle with chemical-impermeable gloves, which must be inspected for integrity before each use.[\[2\]](#)[\[4\]](#)
  - Protective Clothing: Wear impervious, fire/flame-resistant lab coats or clothing to prevent skin exposure.[\[1\]](#)[\[4\]](#)
- Respiratory Protection:
  - For weighing and preparing solutions, use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a P2 (EN 143) dust/mist filter.[\[3\]](#)
  - In situations where exposure limits may be exceeded or if irritation is experienced, a full-face respirator is required.[\[4\]](#)

## Safe Handling and Storage Protocol

- Ventilation: Always handle **N-Methyl-4-nitroaniline** in a well-ventilated area. A chemical fume hood with appropriate exhaust ventilation is required.[\[2\]](#)[\[4\]](#)
- Safe Handling Practices:
  - Avoid all contact with skin and eyes.[\[2\]](#)[\[4\]](#)
  - Do not breathe in dust, fumes, or vapors.[\[2\]](#)[\[4\]](#)
  - Prevent the formation of dust and aerosols.[\[2\]](#)[\[4\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[4\]](#)

- Wash hands thoroughly after handling the substance.[1][4]
- Storage:
  - Store in a cool, dry, and well-ventilated place.[2][4]
  - Keep the container tightly closed.[2][4]
  - The storage area should be locked.[4]

## Accidental Release and Emergency Protocol

- Spill Response:
  - Immediately evacuate personnel to a safe area, upwind of the spill if possible.[4]
  - Remove all sources of ignition.[4]
  - Don the full required PPE, including respiratory protection.[2]
  - For small spills, dampen the solid material with acetone to prevent dust from becoming airborne.[5]
  - Carefully sweep or shovel the dampened material into a suitable, closed container for disposal.[2][5]
  - Use absorbent paper dampened with acetone to clean up any remaining residue.[5]
  - Wash the spill area with a soap and water solution.[5]
- First Aid Measures:
  - Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[2][4]
  - Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. Seek immediate medical attention.[2][4]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical help.[2][4]

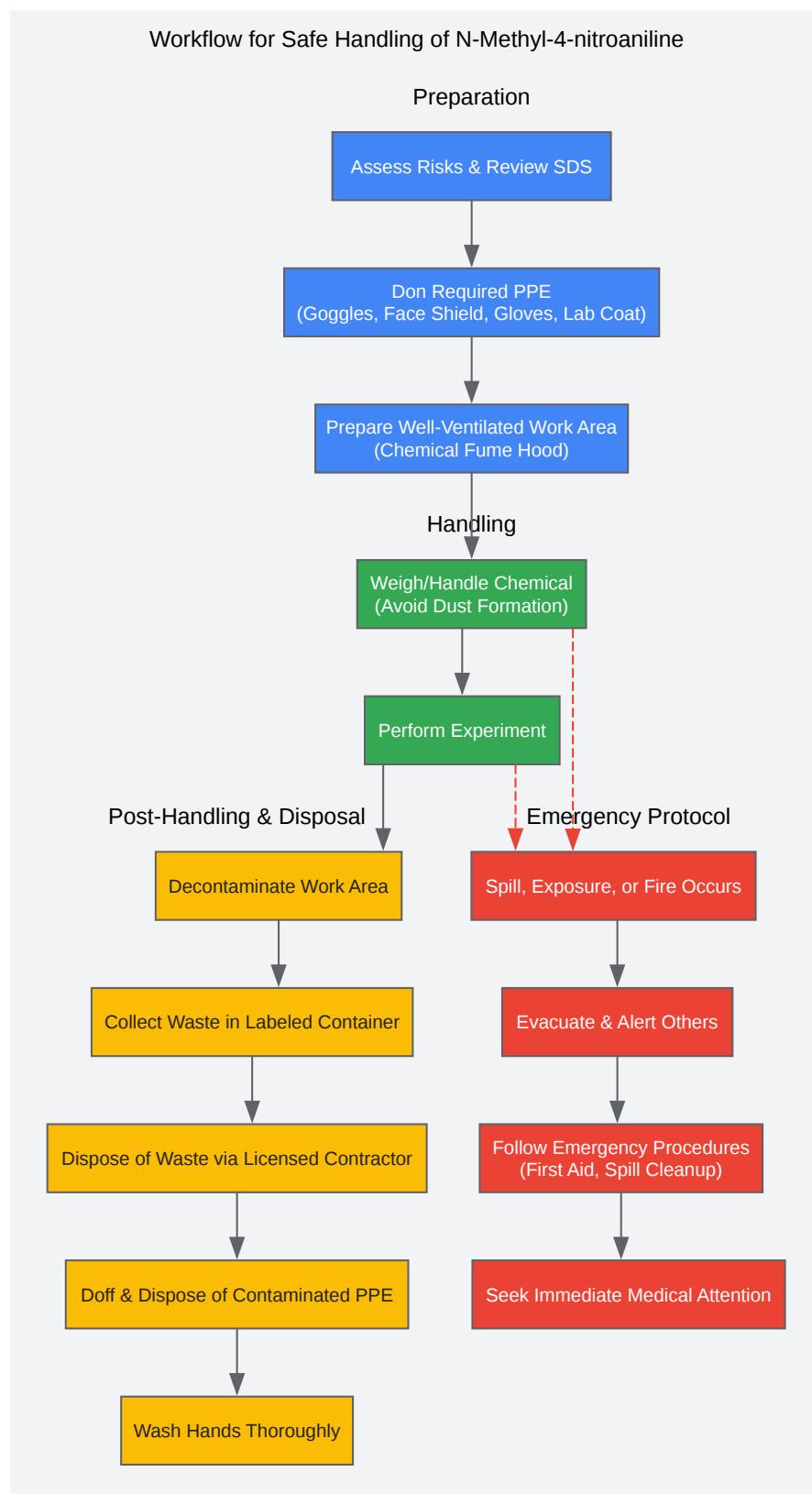
## Disposal Plan

All waste containing **N-Methyl-4-nitroaniline** must be treated as hazardous waste.

- Waste Collection: Collect waste material and any contaminated items (e.g., gloves, absorbent paper) in suitable, closed, and clearly labeled containers.[2]
- Disposal Method:
  - Arrange for disposal through a licensed and approved waste disposal company.[2]
  - One approved method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[2]
  - Contaminated packaging should be disposed of as unused product.[2]
  - Ensure all local, regional, and national regulations for hazardous waste disposal are strictly followed.[1]

## Procedural Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **N-Methyl-4-nitroaniline**.



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Caption: Logical workflow for **N-Methyl-4-nitroaniline** handling.

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